Technical Support Center: Stability and Storage of α-Casein (90-95)

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Compound of Interest	
Compound Name:	*alpha-Casein (90-95)*
CAS No.:	*83471-50-5*
Cat. No.:	*B1330344*

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Welcome to the technical support resource for α-Casein (90-95). This guide is designed for researchers, scientists, and drug development professionals to provide expert advice on ensuring the stability and proper handling of this peptide in experimental settings. As Senior Application Scientists, we have compiled this information based on established biochemical principles and extensive laboratory experience to help you achieve reliable and reproducible results.

Troubleshooting Guide

This section addresses specific problems you may encounter during the reconstitution and use of α-Casein (90-95). We explain the underlying causes and provide actionable solutions.

1. Issue: The lyophilized α-Casein (90-95) powder will not dissolve or forms a cloudy suspension.

- Potential Cause 1: Incorrect pH. The primary reason for the poor solubility of casein and its fragments is the pH of the solvent. Casein proteins have an isoelectric point (pI) around pH

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4.6.[1][2] At or near this pH, the net charge of the peptide is minimal, leading to strong intermolecular attractions and causing it to aggregate and precipitate out of solution.

- Solution:
  - Use an Alkaline Buffer: The most effective method is to dissolve α-Casein (90-95) in a buffer with a pH well above its isoelectric point. A buffer at pH 8.0 is often effective.[3] Common choices include Phosphate-Buffered Saline (PBS, pH 7.4) or Tris-HCl (pH 7.5-8.5). The negative charges on the peptide at this pH will cause electrostatic repulsion between molecules, promoting solubility.
  - Acidic Conditions (Use with Caution): If your experimental conditions require a low pH, you can try dissolving the peptide in a 10%-30% acetic acid solution.[4] However, be aware that prolonged exposure to acidic conditions can lead to hydrolysis of the peptide.
  - pH Adjustment: When adding the peptide powder to your buffer, the final pH of the solution may decrease.[3] Always verify the pH after the peptide has been added and adjust if necessary.
- Potential Cause 2: Hydrophobicity. α-Casein (90-95), with its sequence Arg-Tyr-Leu-Gly-Tyr-Leu, contains several hydrophobic residues (Leucine, Tyrosine), which can make it challenging to dissolve directly in aqueous solutions.[5][6]
- Solution:
  - Use a Co-solvent: For very hydrophobic peptides, it is standard practice to first dissolve the powder in a small volume of a sterile organic solvent like Dimethyl Sulfoxide (DMSO).[4] Once fully dissolved, you can slowly add the aqueous buffer to the desired final concentration while gently vortexing. Note: Ensure that the final concentration of the organic solvent is compatible with your downstream application and does not exceed a level that could affect cell viability or assay performance.

2. Issue: My α-Casein (90-95) solution was clear initially but developed precipitation after storage.

- Potential Cause 1: Freeze-Thaw Cycles. Proteins and peptides are sensitive to the physical stress of freezing and thawing.[7] Ice crystal formation can disrupt the hydration shell around

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the peptide, leading to denaturation and aggregation.

- Solution:
  - Aliquot Your Stock Solution: Upon successful reconstitution, immediately divide your stock solution into single-use aliquots.[7] The volume should be greater than 20 µL to minimize evaporation and adsorption to the tube surface. Store these aliquots at the recommended temperature (see table below). This practice ensures that you only thaw the amount needed for a single experiment, preserving the integrity of the remaining stock.
- Potential Cause 2: Incorrect Storage Temperature. Storing a peptide solution at an inappropriate temperature can accelerate degradation or aggregation.
- Solution:
  - Follow Recommended Storage Guidelines: For short-term storage (1 month), -20°C is acceptable. For longer-term storage (up to 6 months), -80°C is strongly recommended.[4] Do not store peptide solutions at 4°C for more than a few hours, as this temperature is insufficient to prevent gradual degradation and is conducive to microbial growth.
- Potential Cause 3: Microbial or Protease Contamination. Bacterial or fungal contamination can introduce proteases that will degrade the peptide over time.[8][9]
- Solution:
  - Maintain Sterility: Reconstitute the peptide using sterile buffers and equipment (e.g., in a laminar flow hood). Filter-sterilize your final solution through a 0.22 µm filter if your application allows.
  - Consider Protease Inhibitors: If the solution will be used over several hours at room temperature or 4°C, the addition of a broad-spectrum protease inhibitor cocktail may be beneficial, provided it does not interfere with your experiment.

Frequently Asked Questions (FAQs)

Q1: What is the best way to reconstitute lyophilized α-Casein (90-95)?

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A1: A reliable method is to first briefly centrifuge the vial to ensure the lyophilized powder is at the bottom. Then, add the recommended sterile solvent or buffer (e.g., PBS, pH 7.4) to the desired concentration. Allow the vial to sit at room temperature for 15-30 minutes with occasional gentle agitation or swirling.[7] Avoid vigorous shaking or vortexing, as this can cause the peptide to denature and aggregate.[7] For a detailed workflow, see the diagram below.

Q2: How should I store the lyophilized powder and my reconstituted solutions?

A2: Proper storage is critical for maintaining the peptide's activity. The following table summarizes the recommended conditions based on supplier datasheets.[4][6]

Form	Storage Temperature	Shelf Life	Key Considerations
Lyophilized Powder	-20°C	1 Year	Keep sealed and protected from moisture.[4]
	-80°C	2 Years	Preferred for long-term storage.[4]
In Solution	-20°C	~1 Month	Must be aliquoted. Avoid freeze-thaw cycles.[4]
	-80°C	~6 Months	Must be aliquoted. The best option for storing solutions.[4]

Q3: Why is α-Casein sensitive to calcium ions?

A3: α-Casein is a phosphoprotein, and its parent molecule is a major component of casein micelles in milk, which are colloidal aggregates stabilized by calcium phosphate.[10] The stability of these micelles is highly dependent on the concentration of calcium ions.[11] In solution, adding excess Ca^{2+} can neutralize the negative charges on the phosphoserine residues, reducing electrostatic repulsion and potentially causing the peptide to aggregate and

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precipitate.[12][13] Therefore, if your buffer contains calcium, its concentration should be carefully optimized.

Q4: Can I sonicate my α-Casein (90-95) solution to help it dissolve?

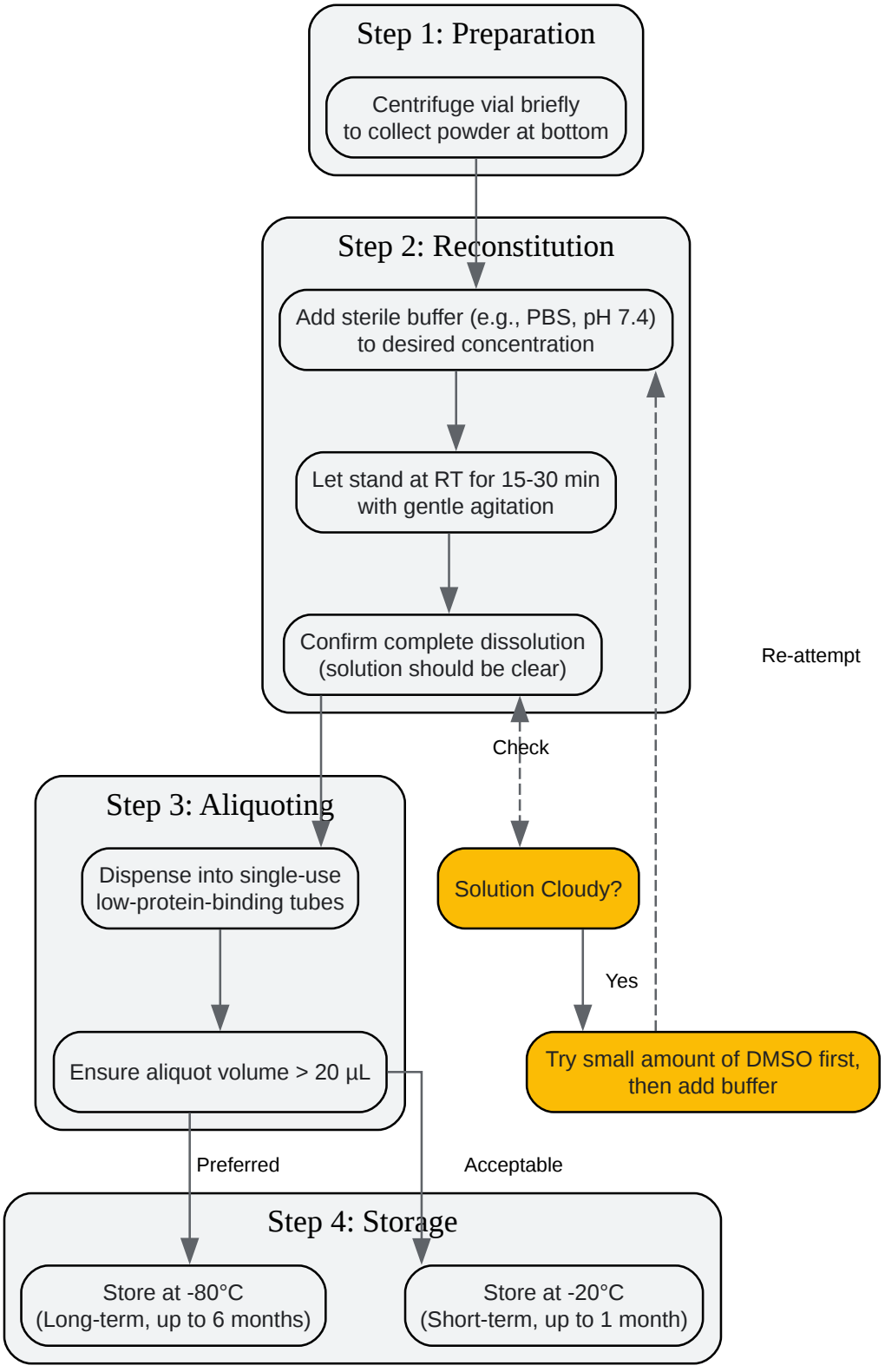
A4: Yes, gentle sonication in a water bath can be an effective method to break up small aggregates and aid in solubilization.[3][14] However, use short bursts of low power to avoid heating the sample, as excessive heat can lead to denaturation. This should be considered a secondary option if gentle agitation is insufficient.

Visualized Protocols and Data

Recommended Reconstitution and Aliquoting Workflow

The following diagram outlines the best-practice workflow for preparing and storing stable solutions of α-Casein (90-95).

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Caption: Workflow for Reconstituting α-Casein (90-95).

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